

Essential Safety and Operational Guide for 5-Bromo-2-(trifluoromethyl)pyrimidine

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Compound of Interest

Compound Name:	5-Bromo-2-(trifluoromethyl)pyrimidine
Cat. No.:	B566293

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This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **5-Bromo-2-(trifluoromethyl)pyrimidine**. Adherence to these protocols is essential for ensuring personal safety and proper chemical management in the laboratory.

Hazard Identification and Classification

5-Bromo-2-(trifluoromethyl)pyrimidine is classified as a hazardous substance. Key hazards include:

- Skin Irritation: Causes skin irritation upon contact.[1][2]
- Serious Eye Irritation: Can cause serious eye damage or irritation.[1][2][3]
- Respiratory Irritation: May cause respiratory irritation if inhaled.[1][3][4]
- Harmful if Swallowed: The substance is harmful if ingested.[3]

Physical and Chemical Properties

Property	Value
CAS Number	799557-86-1
Molecular Formula	C5H2BrF3N2
Melting Point	92 °C
Signal Word	Danger / Warning

Note: Not all physical and chemical properties are extensively documented in the provided search results.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure when handling **5-Bromo-2-(trifluoromethyl)pyrimidine**. All PPE should meet established standards such as those from NIOSH (US) or EN (EU).

Protection Type	Specification	Standard
Eye/Face Protection	Safety glasses with side-shields or tightly fitting safety goggles. A face shield should be worn where there is a splash hazard.	NIOSH (US) or EN 166 (EU) approved.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or a complete suit protecting against chemicals.	Gloves must satisfy Regulation (EU) 2016/425 and standard EN 374.
Respiratory Protection	A NIOSH-approved air-purifying respirator is required if dust or aerosols may be generated. ^[5] Work should be conducted in a chemical fume hood.	NIOSH (US) or EN 143/149 (EU) approved. ^[5]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **5-Bromo-2-(trifluoromethyl)pyrimidine** is critical to minimize exposure risk.

Step 1: Preparation

- Ensure a Safety Data Sheet (SDS) for **5-Bromo-2-(trifluoromethyl)pyrimidine** is accessible.
- Verify that a chemical fume hood is operational and the work area is clean and uncluttered.
- Assemble all necessary equipment (e.g., spatulas, glassware, inert materials for spills) and reagents before starting.
- Ensure that an eyewash station and safety shower are close to the workstation.[\[1\]](#)

Step 2: Handling

- Always handle this compound within a certified chemical fume hood.[\[5\]](#)
- Wear all required PPE as detailed in the table above.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[1\]\[4\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Minimize dust generation and accumulation during handling.
- Keep the container tightly closed when not in use.[\[1\]\[4\]](#)
- Do not eat, drink, or smoke in the handling area.[\[4\]](#)
- Wash hands thoroughly with soap and water after handling.[\[1\]\[2\]](#)

Step 3: Post-Handling

- Decontaminate all work surfaces and equipment after use.

- Properly store the chemical in a cool, dry, and well-ventilated place, away from incompatible materials such as oxidizing agents.[1][2][4]
- Store in a locked-up area.[1][4]

Emergency and First-Aid Procedures

Immediate action is crucial in case of exposure.

Exposure Route	First-Aid Procedure
Inhalation	Remove the person to fresh air and keep them in a position comfortable for breathing.[1][3][4] If the person feels unwell, call a POISON CENTER or doctor.[1][2] If not breathing, provide artificial respiration.[1]
Skin Contact	Immediately wash the affected skin with plenty of soap and water for at least 15 minutes.[1][2] Remove contaminated clothing and wash it before reuse.[1][4] If skin irritation persists, get medical advice/attention.[1][3][4]
Eye Contact	Rinse cautiously with water for several minutes, also under the eyelids.[1][2][4] Remove contact lenses if present and easy to do.[1][3][4] Continue rinsing for at least 15 minutes.[1][2] Seek immediate medical attention.[3]
Ingestion	Rinse the mouth thoroughly with water.[3][4] Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell.[3]

Disposal Plan

As a halogenated organic compound, **5-Bromo-2-(trifluoromethyl)pyrimidine** requires specific disposal procedures.

Step 1: Waste Segregation

- All solid waste contaminated with this chemical, as well as any unused material, should be collected in a dedicated, properly sealed, and labeled hazardous waste container marked "Halogenated Organic Waste."
- Solutions containing this chemical should be collected in a separate, labeled container for halogenated liquid waste. Do not mix with non-halogenated waste.

Step 2: Container Management

- Use only approved and compatible containers for waste storage.
- Keep waste containers tightly closed and store them in a designated, well-ventilated, and secure area.

Step 3: Final Disposal

- Disposal must comply with all local, regional, and national hazardous waste regulations.[3][4]
- Arrange for the disposal of the waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal company.[1]

Visual Workflow for Chemical Spill Response

The following diagram outlines the procedural steps for safely managing a spill of **5-Bromo-2-(trifluoromethyl)pyrimidine**.

Workflow for Handling a Chemical Spill

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Caption: Workflow for the safe handling of a **5-Bromo-2-(trifluoromethyl)pyrimidine** spill.

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